

Cholesteryl Linoleate-d11 chemical structure and synthesis

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Compound of Interest

Compound Name: Cholesteryl Linoleate-d11

Cat. No.: B10854078

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An In-depth Technical Guide to **Cholesteryl Linoleate-d11**

Introduction

Cholesteryl Linoleate-d11 is the deuterium-labeled form of cholesteryl linoleate, a major cholesteryl ester found in low-density lipoproteins (LDL) and atherosclerotic lesions.[1] Due to its isotopic labeling, it serves as an invaluable internal standard for the precise quantification of its non-labeled counterpart in complex biological matrices using mass spectrometry-based techniques like GC-MS or LC-MS.[2] This guide provides a detailed overview of its chemical structure, a plausible synthesis protocol, and relevant quantitative data.

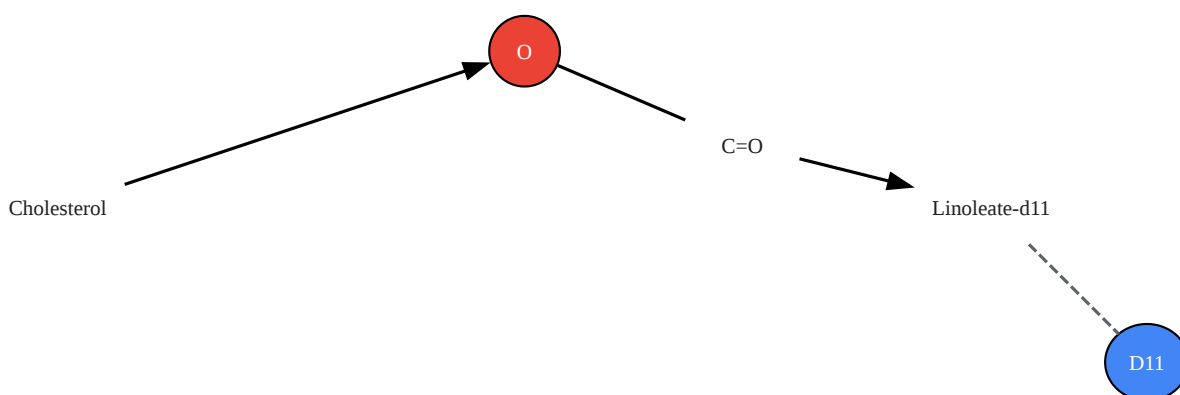
Chemical Structure and Properties

Cholesteryl Linoleate-d11 has the molecular formula $C_{45}H_{65}D_{11}O_2$. [2][3] The deuterium atoms are specifically located on the linoleate moiety of the molecule.[3] The systematic name is cholest-5-en-3 β -ol, 3-[(9Z,12Z)-9,12-octadecadienoate-14,14,15,15,16,16,17,17,18,18,18-d11].[3]

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₄₅ H ₆₅ D ₁₁ O ₂	[2][3]
Formula Weight	660.20 g/mol	[2][3]
Purity (Deuterated Forms)	≥99% (d1-d11)	[2][3]
Purity (HPLC)	99.5%	[3]

Chemical Structure Diagram



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Caption: A simplified representation of **Cholesteryl Linoleate-d11**, highlighting the cholesterol and deuterated linoleate moieties linked by an ester bond.

Synthesis of Cholesteryl Linoleate-d11

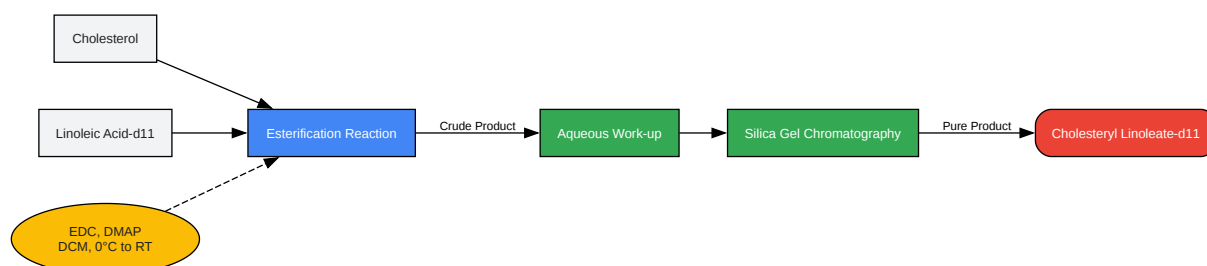
A common and effective method for synthesizing cholesteryl esters is through the esterification of cholesterol with the corresponding fatty acid. For **Cholesteryl Linoleate-d11**, this involves the reaction of cholesterol with Linoleic Acid-d11. A carbodiimide-mediated coupling agent, such as 1-(3-Dimethylaminopropyl)-3-ethylcarbodiimide (EDC), is often employed to facilitate this reaction.[4]

Proposed Experimental Protocol: EDC-Mediated Esterification

- Reactant Preparation:
 - Dissolve cholesterol (1 equivalent) and Linoleic Acid-d11 (1.1 equivalents) in a suitable anhydrous aprotic solvent (e.g., dichloromethane or chloroform) in a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen).
 - Add a catalytic amount of 4-(Dimethylamino)pyridine (DMAP) (0.1 equivalents) to the solution.
- Reaction Initiation:
 - Cool the reaction mixture to 0 °C in an ice bath.
 - Slowly add a solution of EDC (1.2 equivalents) in the same anhydrous solvent to the reaction mixture with continuous stirring.
- Reaction Progression:
 - Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
 - Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting materials are consumed.
- Work-up and Purification:
 - Once the reaction is complete, dilute the mixture with the solvent and wash sequentially with 5% aqueous HCl, saturated aqueous NaHCO₃, and brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
 - Purify the crude **Cholesteryl Linoleate-d11** by column chromatography on silica gel using a suitable eluent system (e.g., a hexane/ethyl acetate gradient) to yield the pure product.
- Characterization:
 - Confirm the identity and purity of the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, High-Resolution Mass Spectrometry (HRMS),

and High-Performance Liquid Chromatography (HPLC).

Synthesis Workflow Diagram



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Caption: Proposed workflow for the synthesis of **Cholesteryl Linoleate-d11** via EDC-mediated esterification.

Alternative Labeling Strategy

It is noteworthy that alternative isotopic labeling strategies exist for cholesteryl esters. For instance, a synthesis for (2 β ,3 α ,6- $^2\text{H}_3$)cholesteryl linoleate has been reported where the deuterium atoms are incorporated into the steroid ring of cholesterol instead of the fatty acid chain.[4] This method involves a multi-step process including epoxide opening with a deuterated reducing agent, oxidation, and another reduction with a deuterated borohydride, followed by esterification with non-labeled linoleic acid.[4] The choice of labeling strategy depends on the specific requirements of the analytical method, such as the expected fragmentation patterns in mass spectrometry.

Conclusion

Cholesteryl Linoleate-d11 is a critical tool for researchers in the fields of lipidomics and cardiovascular disease. Its well-defined chemical structure and the availability of synthetic routes, such as the proposed EDC-mediated esterification, enable its use as a reliable internal

standard. The detailed information provided in this guide serves as a valuable resource for scientists and professionals in drug development and related research areas.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. Synthesis of (2 β ,3 α ,6-²H₃cholesteryl linoleate and cholesteryl oleate as internal standards for mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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